

Proper Disposal of Org-12962 Hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: Org-12962 hydrochloride

Cat. No.: B1663714

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For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and compliance in the disposal of **Org-12962 hydrochloride** is paramount in a laboratory setting. This guide provides essential, step-by-step procedures for the safe handling and disposal of this potent and selective 5-HT_{2C} receptor agonist.

Org-12962 hydrochloride, with the IUPAC name 1-[6-Chloro-5-(trifluoromethyl)-2-pyridinyl]-piperazine hydrochloride, requires careful management during its entire lifecycle in the laboratory, from receipt to disposal.^[1] Adherence to these procedures will minimize risks and ensure compliance with regulatory standards.

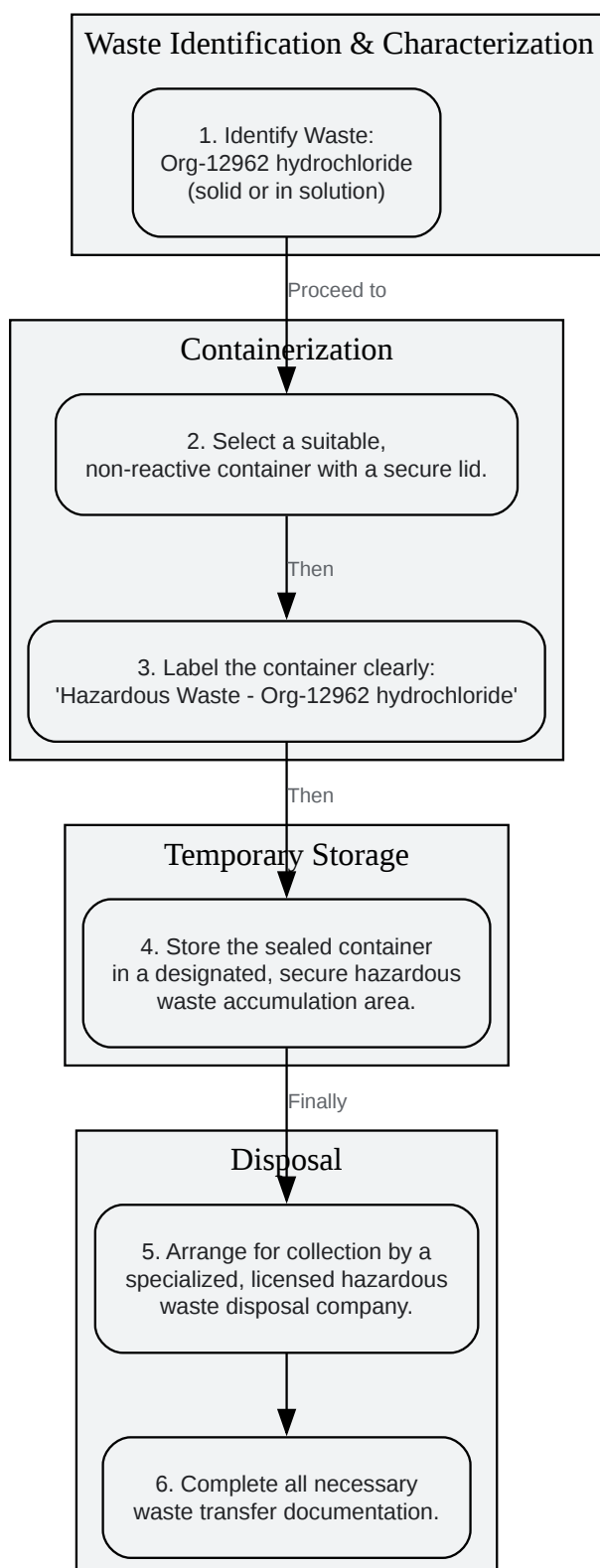
Immediate Safety and Handling Precautions

Before commencing any disposal procedures, it is crucial to handle **Org-12962 hydrochloride** with appropriate safety measures. The following table summarizes the key safety data for this compound.

Parameter	Specification	Source
CAS Number	210821-63-9	Tocris Bioscience
Storage Temperature	2-8°C	Sigma-Aldrich
Personal Protective Equipment (PPE)	Chemical fume hood, safety glasses, gloves, lab coat	Tocris Bioscience
First Aid - Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If breathing stops, give artificial respiration. Consult a doctor.	Tocris Bioscience
First Aid - Skin Contact	Immediately wash with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Consult a doctor.	Tocris Bioscience
First Aid - Eye Contact	Flush with copious amounts of water for at least 15 minutes. Consult a doctor.	Tocris Bioscience
First Aid - Ingestion	Rinse mouth with water. Do not induce vomiting unless directed by medical personnel.	Tocris Bioscience

Step-by-Step Disposal Protocol

The disposal of **Org-12962 hydrochloride** should be treated as a hazardous or toxic waste procedure, managed through a licensed waste disposal company.^[1] The following workflow outlines the necessary steps for proper disposal.



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Figure 1: Workflow for the proper disposal of **Org-12962 hydrochloride**.

Detailed Experimental Protocols

While specific experimental protocols for the use of **Org-12962 hydrochloride** can vary, the handling and disposal procedures remain consistent.

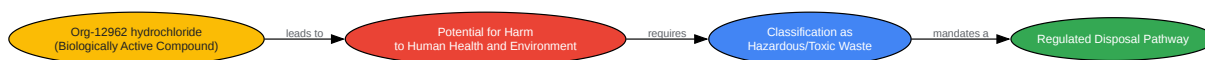
Spill Management Protocol:

In the event of a spill, the following steps should be taken immediately:

- **Evacuate and Ventilate:** Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Wear Appropriate PPE:** Don chemical-resistant gloves, safety goggles, and a lab coat.
- **Contain the Spill:** Cover the spillage with a suitable absorbent material.
- **Collect the Waste:** Carefully sweep up the absorbed material and place it into an appropriate, sealable container for hazardous waste.
- **Decontaminate the Area:** Clean the spill area thoroughly with soap and water.
- **Dispose of Contaminated Materials:** All materials used for cleanup, including gloves and absorbent pads, should be placed in the hazardous waste container.
- **Label for Disposal:** The container should be clearly labeled as "Hazardous Waste - **Org-12962 hydrochloride** spill debris" and disposed of according to the protocol outlined in Figure 1.

Logical Relationship of Safety and Disposal

The relationship between the chemical properties of **Org-12962 hydrochloride** and the required disposal procedures is a direct one. The compound's potential for biological activity necessitates its treatment as a hazardous substance, leading to a structured and regulated disposal pathway.



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Figure 2: Rationale for the regulated disposal of **Org-12962 hydrochloride**.

Although **Org-12962 hydrochloride** may not meet the criteria for classification as hazardous for transport, it is imperative to follow all national and local regulations for the disposal of hazardous or toxic wastes.[1] Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for collection by a certified disposal company.

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References

- 1. documents.tocris.com [documents.tocris.com]
- To cite this document: BenchChem. [Proper Disposal of Org-12962 Hydrochloride: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1663714#org-12962-hydrochloride-proper-disposal-procedures\]](https://www.benchchem.com/product/b1663714#org-12962-hydrochloride-proper-disposal-procedures)

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